

Physical and chemical properties of CuCl

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Compound of Interest

Compound Name: Cuprous chloride

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An In-depth Technical Guide to the Physical and Chemical Properties of Copper(I) Chloride (CuCl)

Introduction

Copper(I) chloride, also known as **cuprous chloride**, is an inorganic compound with the formula CuCl. It is a versatile and affordable reagent that finds extensive use in both industrial and academic settings, primarily as a catalyst in a variety of organic reactions.[1][2] This technical guide provides a comprehensive overview of the core physical and chemical properties of CuCl, along with detailed experimental protocols and visualizations of key reaction pathways and workflows, intended for researchers, scientists, and professionals in drug development.

Physical Properties

Copper(I) chloride is a white solid that is almost insoluble in water and tends to oxidize in the air to the green copper(II) chloride (CuCl₂).[2][3] Samples of CuCl often appear as a white powder, which may have a slightly green tint due to the presence of oxidized impurities.[1]

Quantitative Physical Data

The key physical properties of copper(I) chloride are summarized in the table below for easy reference and comparison.

Property	Value	References
Molar Mass	98.999 g/mol	[1][4]
Appearance	White powder, sometimes with a greenish tint from oxidized impurities	[1]
Density	4.14 g/cm ³	[1][3][4][5]
Melting Point	423 - 430 °C	[2][3][4][5][6]
Boiling Point	1490 °C (decomposes)	[2][3][4]
Solubility in Water	0.0047 - 0.062 g/L at 20 °C	[3][5]
Solubility in Other Solvents	Insoluble in ethanol and acetone. Soluble in concentrated hydrochloric acid and aqueous ammonia.	[4]

Crystal Structure

At ambient conditions, copper(I) chloride possesses a cubic zincblende crystal structure.[1][2][5] In this structure, each copper(I) ion is bonded to four chloride ions, forming corner-sharing CuCl₄ tetrahedra.[7] Upon heating to 408 °C, the crystal structure of CuCl undergoes a phase transition to a hexagonal form.[1] Other crystalline forms of CuCl have been observed at high pressures.[1]

Chemical Properties and Reactions

Copper(I) chloride exhibits a rich and diverse chemistry, primarily driven by its Lewis acidity and its ability to participate in redox reactions.

Lewis Acid Character and Complex Formation

CuCl is classified as a soft Lewis acid according to the Hard-Soft Acid-Base (HSAB) concept.[1][3] This property allows it to form stable complexes with soft Lewis bases, such as triphenylphosphine.[1][3]

Although CuCl is sparingly soluble in water, it readily dissolves in aqueous solutions containing suitable donor molecules. It forms complex ions with halides, such as the formation of $\text{H}_3\text{O}^+\text{CuCl}_2^-$ in concentrated hydrochloric acid.[3] It also dissolves in solutions containing cyanide (CN^-), thiosulfate ($\text{S}_2\text{O}_3^{2-}$), or ammonia (NH_3) to form various complexes.[3][4] Furthermore, solutions of CuCl in hydrochloric acid can absorb carbon monoxide to form colorless complexes like the dimer $[\text{CuCl}(\text{CO})]_2$. [3]

Disproportionation

In the presence of water, copper(I) chloride can undergo a slow disproportionation reaction to yield copper metal and copper(II) chloride.[1]



This instability in aqueous solution is mitigated by its very low solubility.[2][3] The green coloration often observed on the surface of CuCl samples is due to the formation of copper(II) chloride through oxidation in the air.[1]

Role in Organic Synthesis

Copper(I) chloride is a widely used catalyst in a multitude of organic reactions due to its affordability and unique reactivity compared to other soft Lewis acids.[2]

- Sandmeyer Reaction: CuCl is a key reagent in the Sandmeyer reaction, which is used to synthesize aryl chlorides from aryl diazonium salts.[8][9][10]
- Gatterman-Koch Reaction: In the presence of carbon monoxide, aluminum chloride, and hydrogen chloride, CuCl catalyzes the Gatterman-Koch reaction to produce benzaldehydes. [1]
- Acetylene Dimerization: It also catalyzes the dimerization of acetylene to form vinylacetylene, a precursor in the synthesis of polymers like neoprene.[1]
- Gilman Reagents: CuCl reacts with organometallic compounds, such as methyllithium, to form Gilman reagents (e.g., $(\text{CH}_3)_2\text{CuLi}$), which are extensively used in organic synthesis for the formation of carbon-carbon bonds.[2][3]

- Stille Reactions: Copper(I) chloride has been shown to be an effective co-catalyst for accelerating Stille cross-coupling reactions.[\[11\]](#)

Experimental Protocols

Synthesis of Copper(I) Chloride

Method 1: Reduction of Copper(II) Chloride with Sulfur Dioxide

This is a common laboratory method for preparing CuCl.

- Reaction: $2 \text{CuCl}_2 + \text{SO}_2 + 2 \text{H}_2\text{O} \rightarrow 2 \text{CuCl} + \text{H}_2\text{SO}_4 + 2 \text{HCl}$ [\[1\]](#)[\[4\]](#)
- Procedure:
 - Prepare a solution of copper(II) chloride in water.
 - Bubble sulfur dioxide gas through the solution. Alternatively, a solution of a sulfite salt (e.g., sodium sulfite) can be added to an acidified solution of copper(II) chloride.
 - The white precipitate of copper(I) chloride that forms is collected by filtration.
 - The precipitate should be washed with water, followed by ethanol and then ether to facilitate drying.
 - The product must be dried under vacuum to prevent oxidation.

Method 2: Reduction of Copper(II) Chloride with Ascorbic Acid

This method utilizes a mild and readily available reducing agent.

- Reaction: $2 \text{CuCl}_2 + \text{C}_6\text{H}_8\text{O}_6 \rightarrow 2 \text{CuCl} + 2 \text{HCl} + \text{C}_6\text{H}_6\text{O}_6$ [\[1\]](#)[\[4\]](#)
- Procedure:
 - Dissolve copper(II) chloride in water.
 - Separately, prepare a solution of ascorbic acid (Vitamin C) in water.

- Add the ascorbic acid solution to the copper(II) chloride solution with stirring.
- A white precipitate of copper(I) chloride will form.
- Collect, wash, and dry the product as described in Method 1.

Method 3: Comproportionation of Copper and Copper(II) Chloride

This method involves the reaction of copper metal with a copper(II) salt.

- Reaction: $\text{Cu} + \text{CuCl}_2 \rightarrow 2 \text{CuCl}$ [1]
- Procedure:
 - A mixture of copper(II) chloride and excess copper turnings or powder is heated in concentrated hydrochloric acid.
 - The solution is heated until the initial blue or green color of the Cu(II) ions disappears, indicating the formation of the Cu(I) complex.
 - The hot solution is then poured into a large volume of deionized water, causing the white copper(I) chloride to precipitate.
 - The precipitate is collected by filtration, washed with water, and dried under vacuum.

Purification and Storage

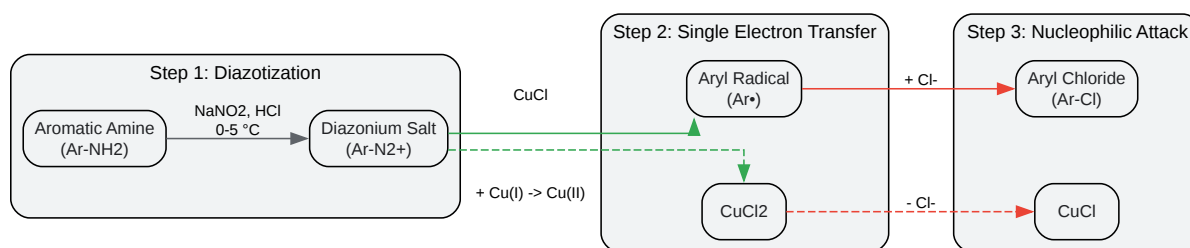
The purity of CuCl is crucial for its successful application in catalysis. The presence of Cu(II) impurities can significantly affect the outcome of a reaction.

- Purification: If a sample of CuCl has a noticeable green color, it can be purified by washing with a small amount of dilute hydrochloric acid to dissolve the more soluble CuCl₂, followed by washing with water, ethanol, and ether, and then drying under vacuum.
- Storage: Due to its sensitivity to air and moisture, copper(I) chloride should be stored in a tightly sealed container, preferably in a desiccator or a glovebox under an inert atmosphere (e.g., nitrogen or argon). [4]

Visualizations

Sandmeyer Reaction Pathway

The following diagram illustrates the key steps in the Sandmeyer reaction for the synthesis of an aryl chloride using copper(I) chloride.

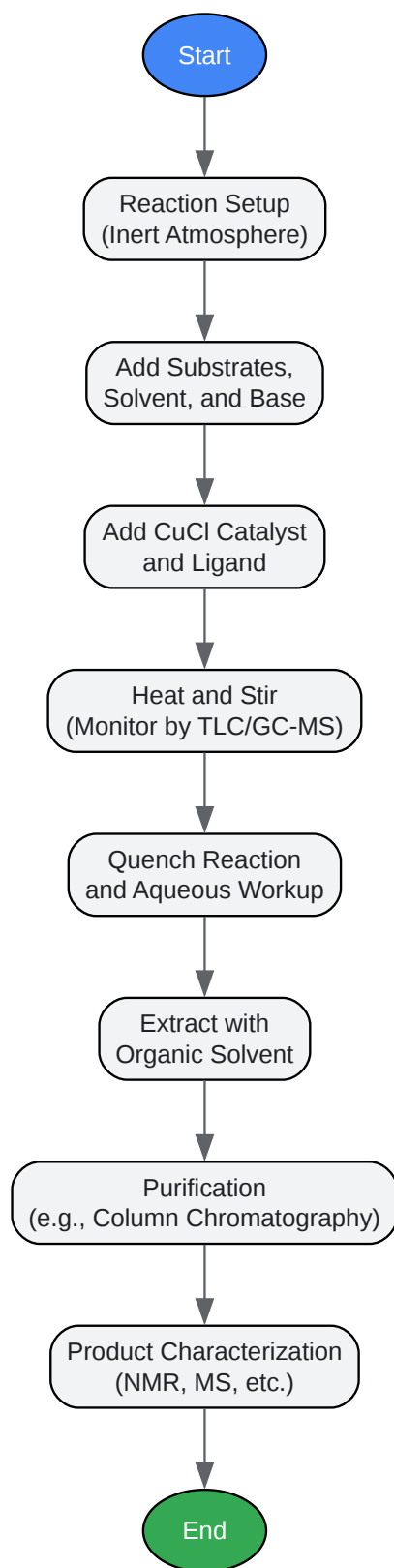


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Caption: Mechanism of the Sandmeyer reaction.

Experimental Workflow for a CuCl-Catalyzed Reaction

This diagram outlines a general experimental workflow for a cross-coupling reaction catalyzed by copper(I) chloride.



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Caption: General workflow for a CuCl-catalyzed reaction.

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References

- 1. Copper(I) chloride - Wikipedia [en.wikipedia.org]
- 2. Copper(I) chloride [dlab.epfl.ch]
- 3. Copper(I)_chloride [chemeurope.com]
- 4. Copper(I) chloride - Sciencemadness Wiki [sciencemadness.org]
- 5. byjus.com [byjus.com]
- 6. Copper(I) Chloride [commonorganicchemistry.com]
- 7. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 8. chemistrypoint4u.quora.com [chemistrypoint4u.quora.com]
- 9. orgosolver.com [orgosolver.com]
- 10. Sandmeyer Reaction - GeeksforGeeks [geeksforgeeks.org]
- 11. pubs.acs.org [pubs.acs.org]
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